

The Role of MS47134 in Pain and Itch Research: A Technical Guide

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Compound of Interest

Compound Name: MS47134

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An In-depth Examination of a Selective MRGPRX4 Agonist for Preclinical Research

This technical guide provides a comprehensive overview of **MS47134**, a potent and selective agonist of the Mas-related G protein-coupled receptor X4 (MRGPRX4), and its application in the fields of pain and itch research. This document is intended for researchers, scientists, and professionals in drug development seeking to understand the pharmacological profile of **MS47134** and utilize it as a tool compound for investigating MRGPRX4-mediated signaling and its physiological consequences.

Introduction to MS47134 and MRGPRX4

MS47134 is a small molecule agonist that selectively activates MRGPRX4, a primate-specific receptor primarily expressed in small-diameter sensory neurons of the dorsal root ganglia (DRG) and trigeminal ganglia.[1][2] MRGPRX4 has emerged as a significant target in sensory biology, implicated in the modulation of both pain and pruritus (itch), as well as mast cell-mediated hypersensitivity reactions.[3] The selectivity of **MS47134** for MRGPRX4 over other receptors, including the structurally related Kir6.2/SUR1 potassium channel, makes it a valuable pharmacological tool for elucidating the specific roles of this receptor in sensory perception and pathology.[3]

Pharmacological Profile of MS47134

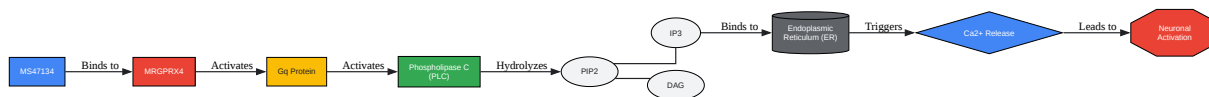
The key pharmacological parameters of **MS47134** are summarized in the table below, highlighting its potency and selectivity as an MRGPRX4 agonist.

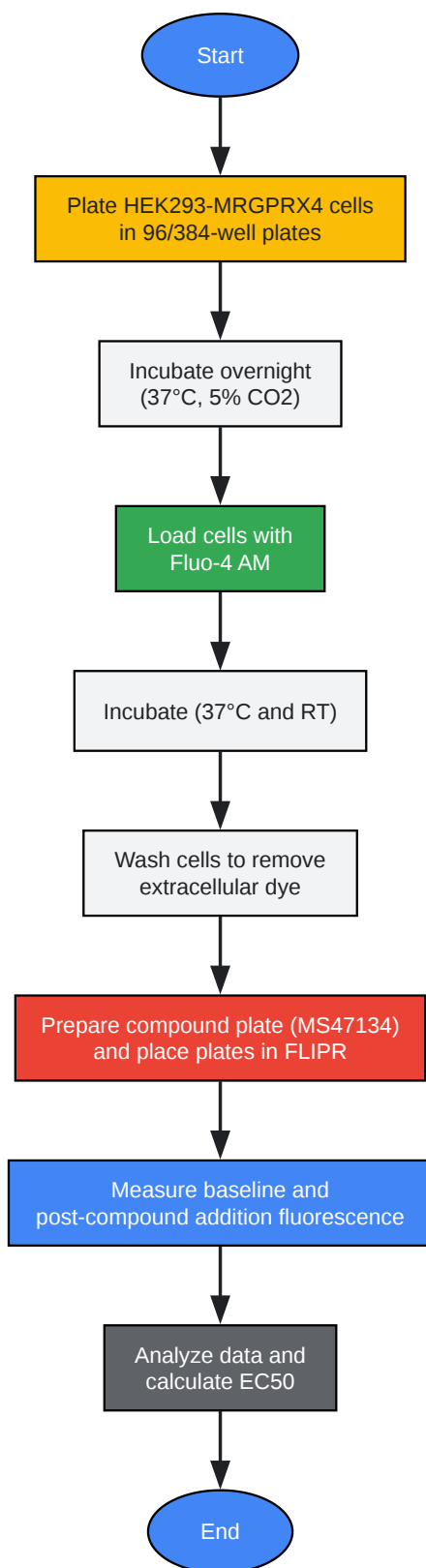
Parameter	Value	Target	Assay	Reference
EC50	149 nM	Human MRGPRX4	FLIPR Ca ²⁺ Assay	[3]
Selectivity	47-fold improved selectivity for MRGPRX4 over Kir6.2/SUR1 potassium channel	MRGPRX4 vs. Kir6.2/SUR1	Not Specified	[4]

Signaling Pathway of MRGPRX4 Activation by MS47134

MS47134-induced activation of MRGPRX4 initiates a canonical Gq protein-coupled signaling cascade. This pathway is pivotal for the receptor's function in sensory neurons and provides a measurable readout for in vitro assays.

Upon binding of **MS47134**, MRGPRX4 undergoes a conformational change, leading to the activation of the heterotrimeric G protein Gq. The activated Gαq subunit then stimulates phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of stored intracellular calcium (Ca²⁺), leading to a transient increase in cytosolic calcium concentration. This calcium influx is a key event in neuronal activation and can be readily quantified using calcium-sensitive fluorescent dyes.





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